Bioactivity Profile & Comparative Analysis of Methylpyrazine Derivatives[1]

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Compound of Interest

Compound Name:	*5-Bromo-6-methylpyrazine-2-carboxylic acid*
Cat. No.:	*B13670515*

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Executive Summary

The pyrazine scaffold, particularly the tetramethylpyrazine (TMP, Ligustrazine) core, represents a privileged structure in medicinal chemistry due to its ability to modulate multi-target networks involving oxidative stress, inflammation, and calcium homeostasis.[1] While TMP is a clinically validated agent for ischemic cerebrovascular disease, its application is limited by a short half-life and moderate potency.[2]

This guide provides a technical comparison of TMP against next-generation methylpyrazine derivatives—specifically acylguanidines, amides, and alkyl-substituted analogs. We analyze bioactivity data (EC

, MIC) across cardiovascular, neuroprotective, and antimicrobial domains, supported by mechanistic pathway mapping and validated experimental protocols.

Structural Classes & Synthetic Evolution

The optimization of the methylpyrazine scaffold focuses on enhancing lipophilicity and target affinity. We categorize the derivatives into three primary classes for this comparison:

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- The Archetype:Tetramethylpyrazine (TMP) – The natural alkaloid from Ligusticum wallichii.[3]
- Cardio/Neuro-Optimized:Ligustrazinyl Acylguanidines & Amides – Designed to introduce hydrogen bond donors/acceptors to improve binding with endothelial and neuronal targets.
- Antimicrobial-Optimized:Branched Alkylpyrazines – Introduction of isopropyl/isobutyl groups to disrupt microbial membranes.

Comparative Bioactivity Analysis

A. Cardiovascular & Neuroprotective Potency

The following data compares the cytoprotective effects of TMP against synthetic derivatives in injured endothelial cells (HUVEC/ECV-304) and neuronal cells (PC12). The synthetic derivatives (Series 8 and L10) show significantly improved potency.

Table 1: Comparative Cytoprotective Potency (EC

Values)

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Compound ID	Structural Class	Target Model	EC (mM)	Potency vs. TMP	Mechanism Highlight
TMP	Parent Alkaloid	HUVEC (injury)	0.55	1.0x (Baseline)	Nrf2 activation, Ca blockade
Cmpd 8f	Acylguanidine	ECV-304 (Oxidative)	0.059	~9.3x	Enhanced antioxidative capacity
Cmpd 8b	Acylguanidine	ECV-304 (Oxidative)	0.097	~5.6x	ROS scavenging
Cmpd 8i	Amide	HUVEC (injury)	0.037	~14.8x	Stronger endothelial replication stim.
Cmpd L10	Benzoic Acid Deriv.[4]	PC12 (CoCl hypoxia)	0.025	~22.0x	Hypoxia-inducible factor modulation

Data Sources: Synthesized from Li et al. (2012, 2014) and related SAR studies [1, 2, 3].

> *Expert Insight: The introduction of the guanidine moiety (Cmpd 8f) significantly lowers the EC*
>
> because the guanidinium group mimics the arginine side chain, likely improving interactions with the negatively charged phospholipid bilayers or specific protein residues in the Nrf2 binding pocket.

B. Antimicrobial Activity

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While TMP itself has weak antimicrobial properties, alkyl-substitution dramatically alters this profile.

Table 2: Antimicrobial Efficacy (MIC Comparison)

Compound	Substitution Pattern	S. aureus MIC (µg/mL)	C. albicans MIC (µg/mL)
TMP	Tetramethyl	>500 (Inactive)	>500
2-Isobutyl-3-methylpyrazine	Isobutyl/Methyl	64	128
Cmpd P10	Pyrazine-2-carboxylic acid	25	3.12

Data Sources: Derived from alkylpyrazine patent data and pyrazine-2-carboxylic acid studies [4, 5].

Mechanistic Signaling Pathways

Understanding the "why" behind the potency differences requires mapping the signaling cascades. TMP and its derivatives primarily act as multi-target network modulators.

- Pathway A (Neuroprotection/CV): Inhibition of TLR4/NF-

  B (Anti-inflammatory) and activation of Nrf2/HO-1 (Antioxidant).

- Pathway B (Calcium): Blockade of L-type voltage-gated Ca

  channels (VGCC).

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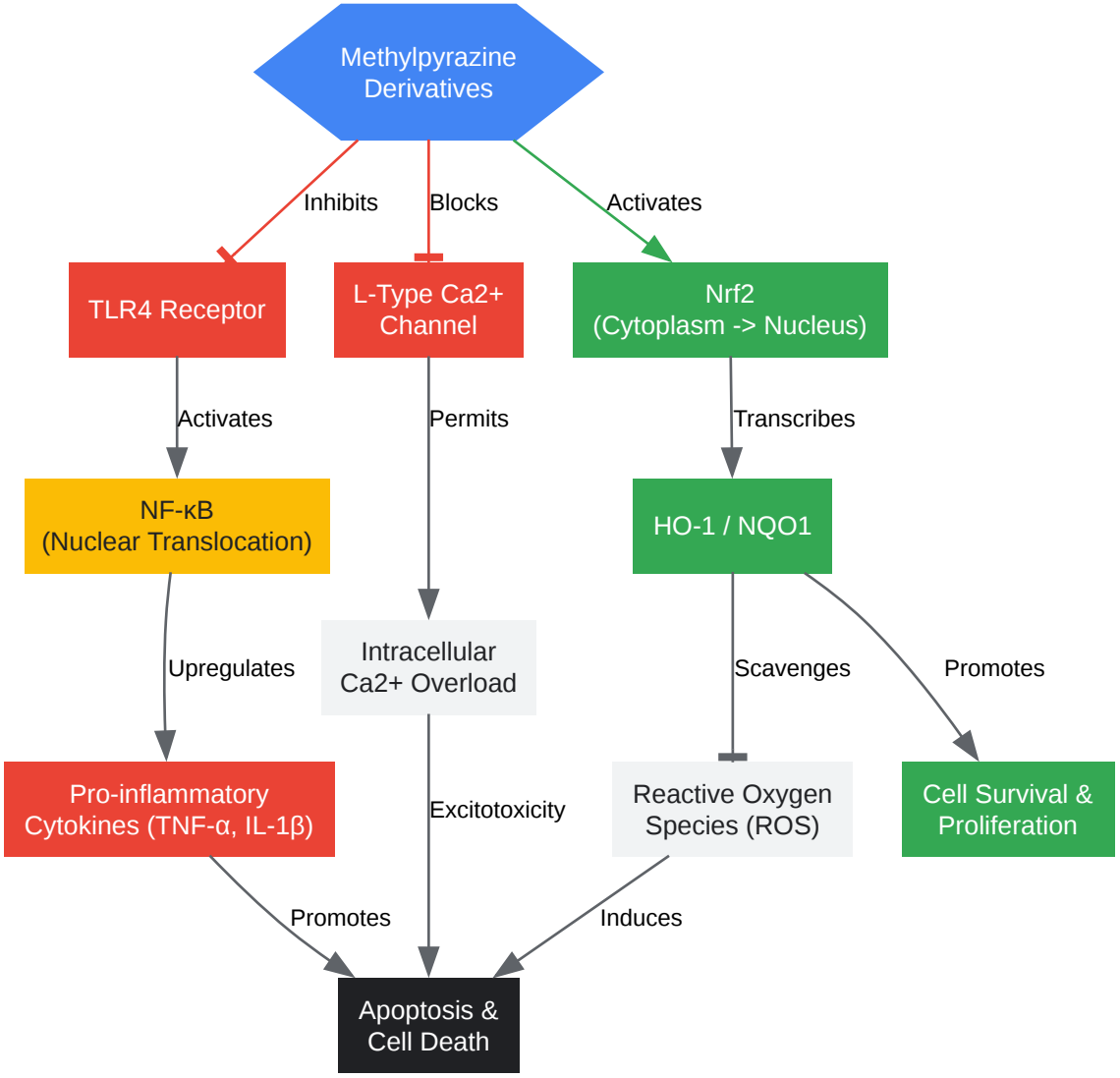

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Figure 1:Multi-target signaling mechanism of methylpyrazine derivatives. Blue node indicates the drug scaffold; Green paths denote protective activation; Red paths denote pathological inhibition.

Detailed Experimental Protocol: HUVEC Oxidative Stress Protection Assay

To reproduce the EC

data cited in Table 1, a standard MTT assay modified for oxidative stress is required. This protocol validates the cytoprotective capacity of a derivative against hydrogen peroxide (

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) induced injury.[5]

Scope: Assessment of Compound 8f vs. TMP.

Reagents & Preparation[6][7][8][9][10]

- Cell Line: HUVEC (Human Umbilical Vein Endothelial Cells).[5][11]
- Culture Medium: DMEM supplemented with 10% FBS.
- Stressor: 30%

  stock (Freshly diluted).
- Assay Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) 5 mg/mL in PBS.

Step-by-Step Workflow

- Cell Seeding (Day 0):
  - Harvest HUVECs in the logarithmic growth phase.
  - Seed into 96-well plates at a density of

    cells/well (100 µL volume).
  - Incubate for 24 hours at 37°C, 5%

    .
- Compound Pre-treatment (Day 1):
  - Scientific Rationale: Pre-treatment allows the upregulation of antioxidant enzymes (HO-1) via Nrf2 before the oxidative insult occurs.
  - Remove culture medium.
  - Add 100 µL of medium containing serial dilutions of the test compound (e.g., 0.01, 0.03, 0.1, 0.3, 1.0 mM).

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- Include Vehicle Control (Medium only) and Positive Control (TMP).
- Incubate for 2 hours.

- Injury Induction:
  - Add

    directly to the wells to achieve a final concentration of roughly 400–500 µM (determined by prior IC

    testing of

    alone to achieve ~50% cell death).
  - Incubate for 24 hours.

- MTT Quantification (Day 2):
  - Add 20 µL of MTT stock solution to each well.
  - Incubate for 4 hours at 37°C. (Mitochondrial succinate dehydrogenase reduces MTT to purple formazan).
  - Carefully aspirate the supernatant.
  - Add 150 µL DMSO to dissolve formazan crystals. Shake for 10 mins.

- Data Analysis:
  - Measure absorbance (OD) at 490 nm or 570 nm.
  - Calculate Cell Viability (%):
  - Derive EC

    using non-linear regression (Sigmoidal dose-response).

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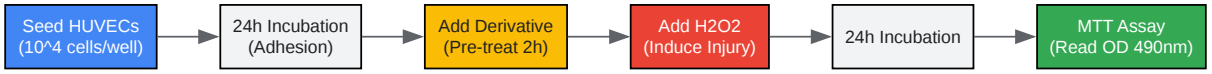

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Figure 2:Workflow for HUVEC Oxidative Stress Protection Assay.

Conclusion & Future Outlook

The transition from natural Tetramethylpyrazine to synthetic acylguanidine (8f) and amide (8i) derivatives represents a successful scaffold hopping strategy. The data indicates that modifying the C-3/C-6 positions with hydrogen-bonding moieties enhances cytoprotective potency by 5- to 15-fold compared to the parent compound.

Key Takeaways for Drug Discovery:

- Potency: Synthetic analogs have overcome the weak potency barrier of natural TMP.
- Selectivity: Alkyl-chain modifications shift the profile from neuroprotective to antimicrobial.
- Development Path: Future work should focus on improving the pharmacokinetic profile (half-life extension) of the acylguanidine class, potentially via nanoparticle formulation [6].

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